

Technical Support Center: NSC23005 Sodium Purity and Quality Assessment

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Compound of Interest

Compound Name: NSC23005 sodium

Cat. No.: B15562049

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for assessing the purity and quality of **NSC23005 sodium**.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **NSC23005 sodium**?

A1: The expected purity of **NSC23005 sodium** is typically high, often $\geq 99\%$. Certificates of analysis from suppliers may specify the purity, with some batches demonstrating purity levels of 99.95% as determined by High-Performance Liquid Chromatography (HPLC)[1][2].

Q2: What are the recommended analytical methods for assessing the purity of **NSC23005 sodium**?

A2: The most common analytical methods for determining the purity and confirming the identity of **NSC23005 sodium** are High-Performance Liquid Chromatography (HPLC) for quantitative purity analysis and Nuclear Magnetic Resonance (NMR) spectroscopy for structural confirmation[1].

Q3: How should I store **NSC23005 sodium** to ensure its stability?

A3: To ensure stability, **NSC23005 sodium** should be stored in a desiccated environment at room temperature[2]. Proper storage is crucial to prevent degradation and maintain the integrity of the compound.

Q4: What are the known solvents for **NSC23005 sodium**?

A4: **NSC23005 sodium** is soluble in water and Dimethyl Sulfoxide (DMSO), with a solubility of up to 100 mM in both solvents[2].

Q5: What is the mechanism of action of NSC23005?

A5: NSC23005 is known to be an inhibitor of p18INK4c, a member of the INK4 family of cyclin-dependent kinase (CDK) inhibitors. By inhibiting p18INK4c, NSC23005 can promote the expansion of hematopoietic stem cells.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
HPLC: Broad or Tailing Peaks	1. Column degradation. 2. Inappropriate mobile phase pH. 3. Sample overload.	1. Replace the HPLC column. 2. Adjust the mobile phase pH to ensure the analyte is in a single ionic form. 3. Reduce the concentration of the sample being injected.
HPLC: Ghost Peaks	1. Contamination in the mobile phase or injector. 2. Carryover from a previous injection.	1. Use fresh, high-purity mobile phase and flush the system. 2. Run blank injections between samples to clean the injection port and needle.
NMR: Poor Resolution	1. Inhomogeneous magnetic field. 2. High sample concentration leading to viscosity issues.	1. Shim the magnet according to the spectrometer's standard procedure. 2. Prepare a more dilute sample.
NMR: Presence of Water Peak	1. Use of non-deuterated solvent. 2. Moisture in the sample or NMR tube.	1. Ensure the use of high-purity deuterated solvent (e.g., D ₂ O or DMSO-d ₆). 2. Dry the sample and NMR tube thoroughly before preparing the solution.
Inconsistent Experimental Results	Potential degradation of NSC23005 sodium.	1. Re-evaluate the storage conditions of the compound. 2. Perform a fresh purity analysis (HPLC) to check for degradation products. 3. If degradation is suspected, obtain a new batch of the compound.

Quantitative Data Summary

The following table summarizes the key quality attributes of **NSC23005 sodium** based on available data.

Parameter	Specification	Analytical Method	Reference
Purity	≥99%	HPLC	
Purity (Batch Specific)	99.95%	HPLC	
Identity	Consistent with Structure	NMR	
Molecular Formula	C ₁₃ H ₁₆ NNaO ₄ S	-	
Molecular Weight	305.33 g/mol	-	
Solubility	Up to 100 mM in Water and DMSO	-	

Experimental Protocols

Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for determining the purity of **NSC23005 sodium**.

1. Materials and Reagents:

- **NSC23005 sodium** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer component)
- Volumetric flasks and pipettes
- HPLC vials

2. Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)

3. Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water (with 0.1% formic acid). A common starting gradient could be 10-90% acetonitrile over 20 minutes.
- Standard Preparation: Accurately weigh and dissolve a known amount of **NSC23005 sodium** in the mobile phase to prepare a stock solution (e.g., 1 mg/mL). Prepare a series of dilutions for a calibration curve if quantitative analysis is required.
- Sample Preparation: Dissolve the **NSC23005 sodium** sample in the mobile phase to a concentration within the calibration range.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection Wavelength: Determined by UV-Vis scan (a common starting point for aromatic compounds is 254 nm).
 - Column Temperature: 25 °C
- Analysis: Inject the standard solutions and the sample solution. The purity is calculated by dividing the area of the main peak by the total area of all peaks, expressed as a percentage.

Protocol 2: Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol provides a general procedure for confirming the chemical structure of **NSC23005 sodium**.

1. Materials and Reagents:

- **NSC23005 sodium** sample
- Deuterated solvent (e.g., Deuterium Oxide - D₂O, or Dimethyl Sulfoxide-d₆ - DMSO-d₆)
- NMR tubes

2. Instrumentation:

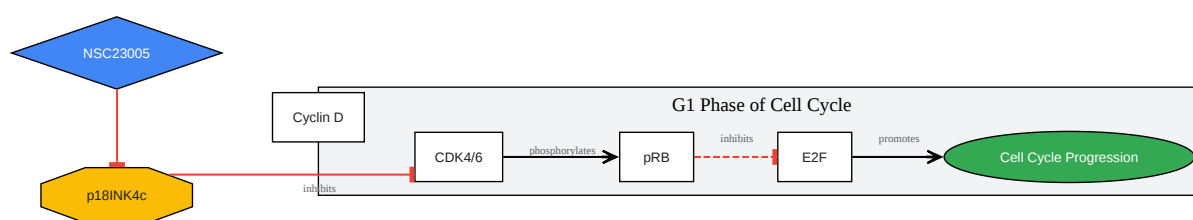
- NMR spectrometer (e.g., 400 MHz or higher)

3. Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of **NSC23005 sodium** in 0.5-0.7 mL of the chosen deuterated solvent in an NMR tube.
- NMR Acquisition:
 - Acquire a ^1H NMR spectrum.
 - Acquire a ^{13}C NMR spectrum if further structural confirmation is needed.
- Data Analysis: Process the spectra (Fourier transform, phase correction, and baseline correction). Compare the chemical shifts, splitting patterns, and integration of the observed peaks with the expected structure of NSC23005.

Visualizations

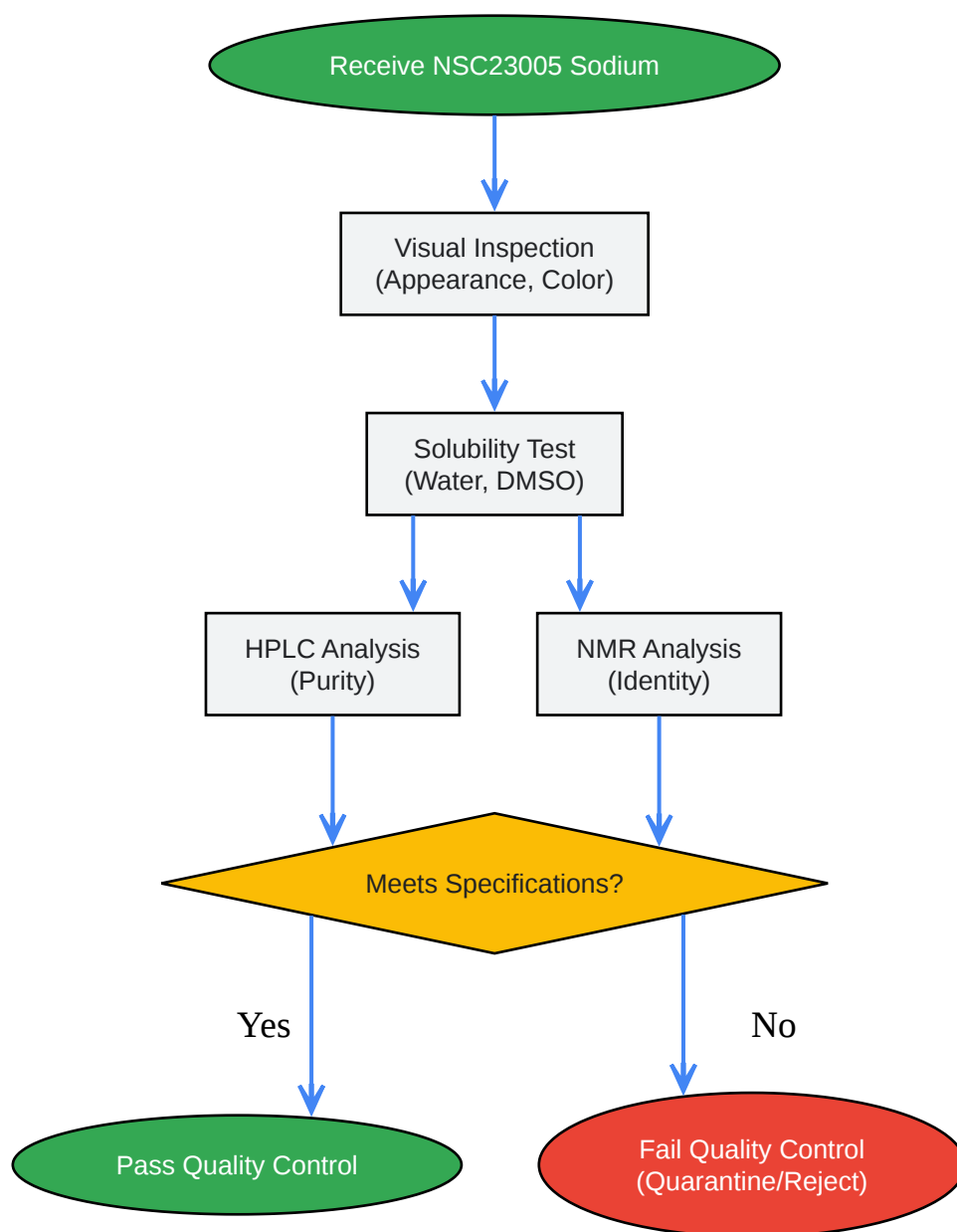
Signaling Pathway of NSC23005 as a p18INK4c Inhibitor



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Caption: NSC23005 inhibits p18INK4c, promoting cell cycle progression.

Experimental Workflow for Purity and Quality Assessment



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Caption: Workflow for assessing the quality of **NSC23005 sodium**.

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References

- [1. An Important Role of CDK Inhibitor p18INK4c in Modulating Antigen Receptor-Mediated T Cell Proliferation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Expression levels of p18INK4C modify the cellular efficacy of cyclin-dependent kinase inhibitors via regulation of Mcl-1 expression in tumor cell lines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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